

Application Note: Esprocarb Analytical Standard Preparation and Storage

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Compound of Interest

Compound Name: *Esprocarb*

Cat. No.: *B1220993*

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Introduction

Esprocarb is a thiocarbamate herbicide primarily utilized for the pre- and post-emergence control of annual weeds in rice cultivation. Accurate quantitative analysis of **esprocarb** residues in environmental and food samples is critical for regulatory compliance and safety assessment. This requires the precise preparation of analytical standards. This document provides a detailed protocol for the preparation, handling, and storage of **esprocarb** analytical standards for use by researchers, scientists, and professionals in analytical chemistry and drug development.

Physicochemical Properties and Safety Data

Prior to handling, it is essential to be familiar with the properties and safety information for **esprocarb**.

Table 1: Physicochemical Properties of **Esprocarb**

Property	Value	Reference
CAS Number	85785-20-2	[1] [2] [3]
Molecular Formula	C ₁₅ H ₂₃ NOS	
Molecular Weight	265.4 g/mol	
Appearance	Colorless to yellowish liquid	
Solubility	Soluble in ethanol and acetone; hardly soluble in water.	
Purity	Typically >97%. Refer to the Certificate of Analysis for batch-specific purity.	

Table 2: GHS Hazard and Safety Information

Category	Description	Reference
GHS Pictograms	GHS06 (Toxic), GHS09 (Environmental Hazard)	
Hazard Statements	H331: Toxic if inhaled. H411: Toxic to aquatic life with long lasting effects.	
Signal Word	Danger	
Precautionary Info	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P273: Avoid release to the environment.	
Recommended PPE	Chemical-resistant gloves, safety glasses with side shields or goggles, lab coat.	

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of the **esprocarb** analytical standard. Solutions of **esprocarb** are known to be unstable to light.

Table 3: Recommended Storage Conditions

Standard Form	Duration	Temperature	Conditions	Reference
Neat Standard	Short-Term (days to weeks)	0°C to 4°C	Dry, dark container.	
Long-Term (months to years)	-20°C	Dry, dark container.		
Stock/Working Solutions	Short-Term (days to weeks)	0°C to 4°C	Amber glass vials or protect from light.	
Long-Term (months)	-20°C	Amber glass vials or protect from light.		

Note: The shelf life of the neat standard is generally greater than two years if stored properly, but always refer to the manufacturer's expiration date on the label.

Experimental Protocols

The following protocols detail the preparation of a primary stock solution and subsequent working standards. All preparations should be performed in a well-ventilated fume hood.

Required Materials and Equipment

- **Esprocarb** analytical standard (neat)
- Class A volumetric flasks (e.g., 10 mL, 50 mL, 100 mL)
- Calibrated analytical balance (readable to at least 0.1 mg)

- Calibrated micropipettes and sterile tips
- HPLC or GC-grade Methanol
- Amber glass vials with PTFE-lined caps
- Spatula, weighing paper/boats
- Ultrasonic bath

Protocol: Preparation of a 100 µg/mL Primary Stock Solution

- **Equilibration:** Remove the sealed container of neat **esprocarb** standard from its storage location (-20°C or 4°C) and allow it to equilibrate to ambient laboratory temperature for at least 30 minutes before opening.
- **Weighing:** Tare the analytical balance. Accurately weigh approximately 10 mg of the neat **esprocarb** standard into a clean weighing boat. Record the exact weight.
- **Dissolution:** Quantitatively transfer the weighed standard into a 100 mL Class A volumetric flask. Use several small rinses of methanol to ensure all of the standard is transferred from the weighing boat into the flask.
- **Dilution:** Add methanol to the flask until it is approximately half-full. Gently swirl to dissolve the standard. An ultrasonic bath may be used for a few minutes to aid dissolution if necessary.
- **Final Volume:** Once the standard is fully dissolved, bring the flask to final volume (100 mL) with methanol. The bottom of the meniscus should align with the calibration mark on the flask neck.
- **Homogenization:** Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- **Transfer and Labeling:** Transfer the primary stock solution to an amber glass vial for storage. Label the vial clearly with the compound name ("**Esprocarb**"), concentration (e.g., 100.5

µg/mL, calculated from the exact weight), solvent (Methanol), preparation date, and preparer's initials.

Protocol: Preparation of Working Standards via Serial Dilution

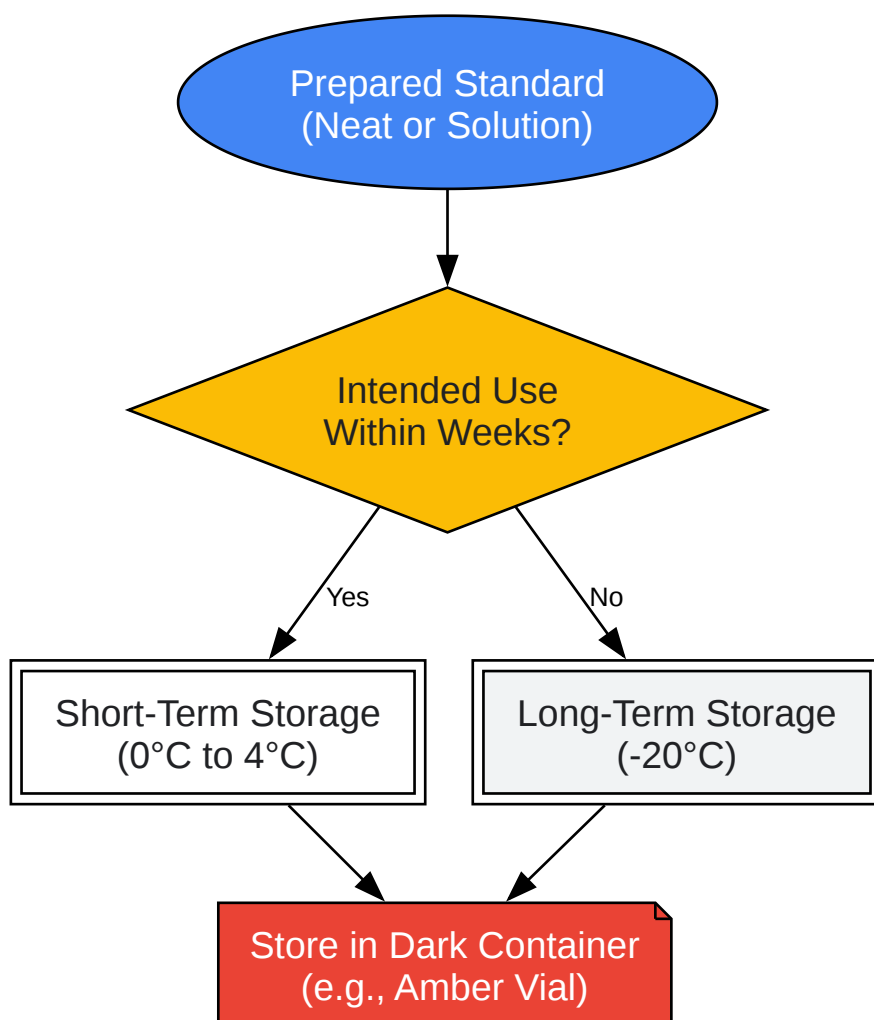
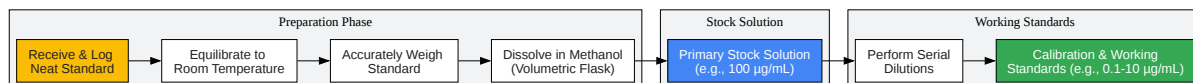
Working standards for calibration curves are prepared by serially diluting the primary stock solution.

Example: Preparing 10, 1.0, and 0.1 µg/mL Working Standards

- Prepare 10 µg/mL Standard: Pipette 1 mL of the 100 µg/mL primary stock solution into a 10 mL volumetric flask. Dilute to the mark with methanol and mix thoroughly.
- Prepare 1.0 µg/mL Standard: Pipette 1 mL of the newly prepared 10 µg/mL standard into a 10 mL volumetric flask. Dilute to the mark with methanol and mix thoroughly.
- Prepare 0.1 µg/mL Standard: Pipette 1 mL of the 1.0 µg/mL standard into a 10 mL volumetric flask. Dilute to the mark with methanol and mix thoroughly.
- Storage: Transfer each working standard to a separate, clearly labeled amber vial and store under the conditions outlined in Table 3. It is recommended to prepare fresh working solutions from the stock solution for each analytical run.

Visualization of Workflows

Workflow for Esprocarb Standard Preparation



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